

# 7-Chloro-4H-chromen-4-one molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 7-Chloro-4H-chromen-4-one

CAS No.: 101860-74-6

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An In-depth Technical Guide to **7-Chloro-4H-chromen-4-one**: Properties, Synthesis, and Therapeutic Potential

## Introduction

The 4H-chromen-4-one (chromone) scaffold is a bicyclic oxygen-containing heterocycle that has garnered significant attention in medicinal chemistry and drug discovery.[1][2] This structural motif is considered a "privileged structure" due to its ability to interact with a wide range of biological targets, leading to a broad spectrum of pharmacological activities.[2] Chromone derivatives have been extensively explored for their potential as anticancer, antimicrobial, anti-inflammatory, and neuroprotective agents.[1]

This guide focuses on a specific, halogenated derivative: **7-Chloro-4H-chromen-4-one**. The introduction of a chlorine atom at the 7-position of the chromone ring is a strategic chemical modification. Halogenation, particularly with chlorine, is a well-established strategy in drug design to modulate a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity to target proteins.[3] The electron-withdrawing nature of chlorine

can significantly influence the electronic distribution within the aromatic system, potentially enhancing its biological activity and providing a vector for further chemical elaboration.

This document serves as a comprehensive technical resource for researchers, chemists, and drug development professionals. It provides core data on the molecular properties of **7-Chloro-4H-chromen-4-one**, details a representative synthetic methodology with mechanistic insights, explores its established and potential therapeutic applications, and outlines future research trajectories.

## Section 1: Core Molecular and Physicochemical Properties

Accurate identification and characterization are foundational to any research endeavor. **7-Chloro-4H-chromen-4-one** is a solid at room temperature, and its core properties are summarized below. These identifiers are critical for database searches, procurement, and regulatory documentation.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>5</sub> ClO <sub>2</sub>	[4]
Molecular Weight	180.59 g/mol	[4]
IUPAC Name	7-chloro-4H-chromen-4-one	N/A
Canonical SMILES	<chem>O=C1C2=CC=C(Cl)C=C2OC=C1</chem>	[4]
InChI Key	JQQABSXUHNBEPB-UHFFFAOYSA-N	[4]
MDL Number	MFCD18450919	[4]
Physical Form	Solid	[4]

## Section 2: Synthesis and Mechanistic Considerations

The synthesis of 4H-chromen-4-ones can be achieved through various strategies, often starting from substituted 2'-hydroxyacetophenones or salicylic acids.[2][5] A robust and elegant approach involves an intramolecular Wittig reaction, which offers high yields and specificity.[5] This method transforms an O-acetylsalicylic acid derivative into the target chromone in a one-pot cyclization process.

## Experimental Protocol: Intramolecular Wittig Synthesis of 7-Chloro-4H-chromen-4-one

This protocol is a representative methodology adapted from established principles for chromone synthesis.[5] It outlines the conversion of 4-chloro-2-hydroxybenzoic acid to the target compound.

### Step 1: Acylation of 4-chloro-2-hydroxybenzoic acid

- Suspend 4-chloro-2-hydroxybenzoic acid (1 equivalent) in anhydrous dichloromethane (DCM).
- Add acetyl chloride (1.2 equivalents) and a catalytic amount of dimethylformamide (DMF).
- Stir the reaction mixture at room temperature for 4-6 hours until the starting material is consumed (monitored by TLC).
- Remove the solvent under reduced pressure to yield crude 2-acetoxy-4-chlorobenzoic acid.

Causality: This initial acylation step protects the phenolic hydroxyl group and introduces the carbonyl moiety that will ultimately become part of the pyranone ring.

### Step 2: Formation of the Acylphosphorane Intermediate

- Dissolve the crude 2-acetoxy-4-chlorobenzoic acid in anhydrous toluene.
- Add (trimethylsilyl)methylenetriphenylphosphorane (1.5 equivalents) to the solution.
- Heat the mixture to reflux (approx. 110 °C) for 8-12 hours. The reaction progression can be monitored by the precipitation of triphenylphosphine oxide.

Causality: The highly reactive silylated phosphorane reacts with the carboxylic acid to form an acylphosphorane intermediate. This key step sets the stage for the intramolecular cyclization.

### Step 3: Intramolecular Wittig Cyclization

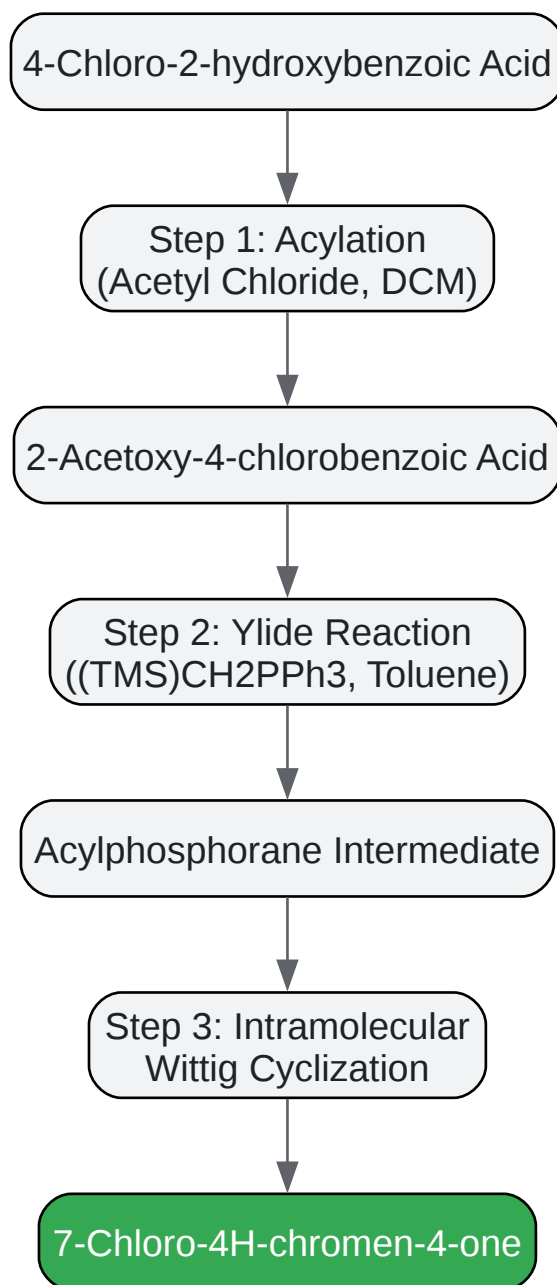
- Upon formation, the acylphosphorane intermediate spontaneously undergoes an intramolecular Wittig reaction. The ylide attacks the ester carbonyl introduced in Step 1.
- This cyclization results in the formation of the 4H-chromen-4-one ring system and triphenylphosphine oxide as a byproduct.

Causality: The intramolecular nature of this reaction is highly efficient, driven by the formation of the stable aromatic chromone ring and the thermodynamically stable P=O bond in the triphenylphosphine oxide byproduct.

### Step 4: Work-up and Purification

- Cool the reaction mixture to room temperature and filter to remove the precipitated triphenylphosphine oxide.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (e.g., using a hexane:ethyl acetate gradient) to afford pure **7-Chloro-4H-chromen-4-one**.

## Visualization of the Synthetic Workflow



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Caption: Synthetic pathway for **7-Chloro-4H-chromen-4-one** via intramolecular Wittig reaction.

## Section 3: Biological Significance and Therapeutic Applications

The 4H-chromen-4-one core is a versatile scaffold for engaging with various biological systems. The introduction of the 7-chloro substituent can enhance potency and selectivity,

making these derivatives promising candidates for drug development.

## Established Activities of the Chromone Scaffold

Research has demonstrated that the chromone family exhibits a wide array of biological effects:

- **Anticancer Activity:** Chromone derivatives have been shown to induce apoptosis and cell cycle arrest in various cancer cell lines.[6]
- **Antimicrobial Properties:** The scaffold shows efficacy against a range of bacterial and fungal pathogens.[6][7] A novel 4H-chromen-4-one derivative from a marine *Streptomyces* species was found to be highly potent against *Bacillus subtilis* and exhibited significant cytotoxicity against human colon and prostate cancer cells.[7]
- **Antituberculosis Activity:** By modifying related scaffolds, researchers have developed 4H-chromen-4-one derivatives active against both drug-sensitive and multidrug-resistant tuberculosis.[8]

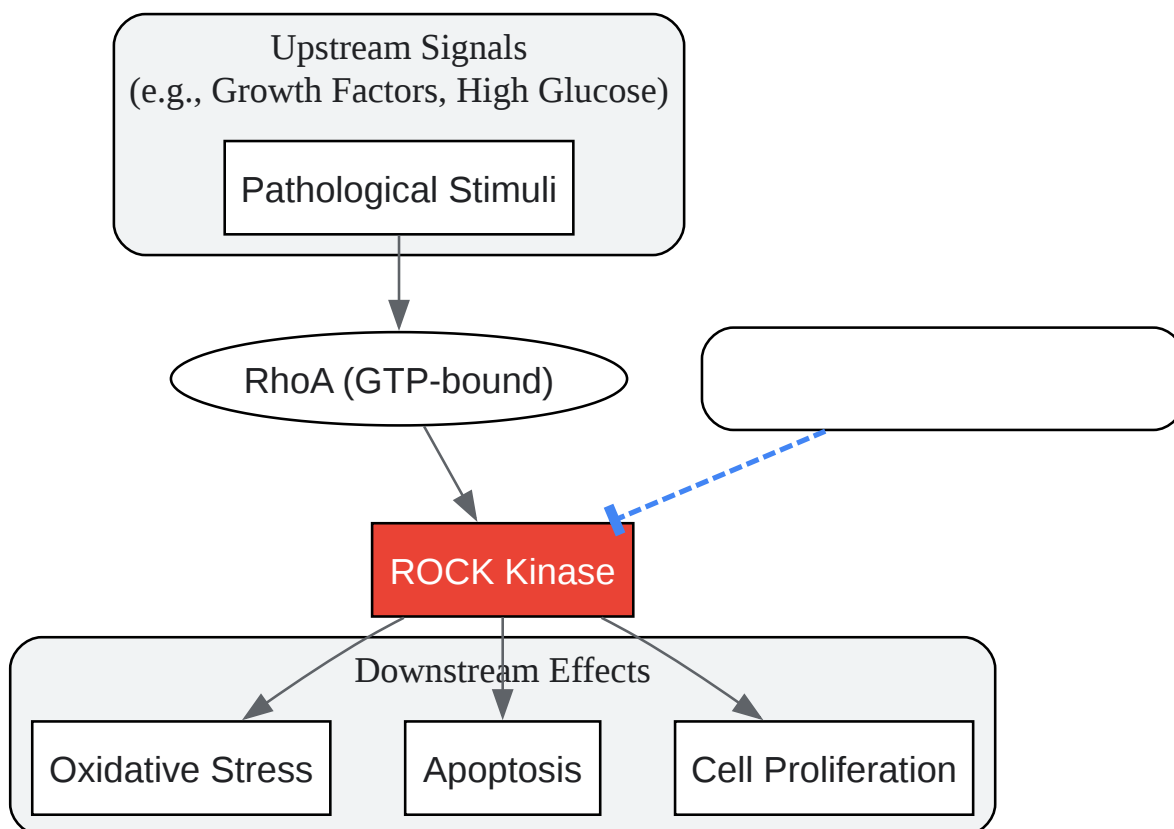
## Target-Specific Inhibition: A Case Study in Diabetic Retinopathy

A compelling example of the therapeutic potential of this scaffold comes from the development of Rho-associated coiled-coil containing protein kinase (ROCK) inhibitors.[9] Diabetic retinopathy is a leading cause of blindness, and ROCKs are implicated in the pathology.

A 2019 study in the *Journal of Medicinal Chemistry* detailed the discovery of 4H-chromen-4-one derivatives as a new class of selective ROCK inhibitors.[9] The lead compound from this study demonstrated excellent kinase selectivity and was effective in *ex vivo* models of diabetic retinopathy. It protected retinal neurons from high glucose-induced stress and apoptosis, suppressed improper glial cell proliferation, and promoted the regression of pathological vascularization.[9]

While this study focused on a different derivative, it authoritatively establishes that the 4H-chromen-4-one core is an effective pharmacophore for targeting the ROCK signaling pathway. This provides a strong rationale for investigating **7-Chloro-4H-chromen-4-one** and its analogues for this and other kinase-mediated diseases.

## Visualization of a Potential Signaling Pathway



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Caption: Hypothetical inhibition of the ROCK signaling pathway by a **7-chloro-4H-chromen-4-one** derivative.

## Conclusion and Future Directions

**7-Chloro-4H-chromen-4-one** is more than a simple chemical entity; it is a strategically designed scaffold with significant potential in medicinal chemistry. Its well-defined physicochemical properties, accessible synthetic routes, and the proven biological relevance of its core structure make it an attractive starting point for developing novel therapeutics.

Future research should focus on several key areas:

- Library Synthesis: Use **7-Chloro-4H-chromen-4-one** as a platform to generate a diverse library of derivatives by modifying the 2- and 3-positions of the chromone ring.

- **Target Identification and Validation:** While the scaffold is known to interact with kinases like ROCK, broader screening campaigns are needed to identify other high-value targets.
- **In Vivo Efficacy Studies:** Promising compounds identified through in vitro screening must be advanced to preclinical animal models to evaluate their efficacy, pharmacokinetics, and safety profiles.
- **Structure-Activity Relationship (SAR) Studies:** A systematic exploration of how different substituents on the 7-chloro-chromone core affect biological activity will be crucial for rational drug design and optimization.

By leveraging the foundational knowledge presented in this guide, researchers are well-equipped to unlock the full therapeutic potential of this promising molecular scaffold.

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- To cite this document: BenchChem. [7-Chloro-4H-chromen-4-one molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b175272/docs#7-chloro-4h-chromen-4-one-molecular-weight-and-formula\]](https://www.benchchem.com/product/b175272/docs#7-chloro-4h-chromen-4-one-molecular-weight-and-formula)

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